

Application Note and Protocol: Large-Scale Synthesis of 2,6-Dibromo-3-nitropyridine

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Compound of Interest

Compound Name: 2,6-Dibromo-3-nitropyridine

CAS No.: 55304-80-8

Cat. No.: B1296604

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This document outlines a detailed protocol for the large-scale synthesis of **2,6-Dibromo-3-nitropyridine**, an important intermediate in the synthesis of various pharmaceutical and agrochemical compounds. The pyridine nucleus is a key structural motif in many biologically active molecules, and the introduction of nitro and bromo substituents provides versatile handles for further chemical modifications.

The presented protocol is based on the electrophilic nitration of 2,6-dibromopyridine. While direct large-scale synthesis data for **2,6-Dibromo-3-nitropyridine** is not extensively reported in publicly available literature, this protocol adapts established procedures for the nitration of structurally similar dihalopyridines, such as 2,6-dichloropyridine.^{[1][2][3]} The reaction proceeds by treating 2,6-dibromopyridine with a nitrating agent, typically a mixture of nitric acid and sulfuric acid, to introduce a nitro group at the 3-position of the pyridine ring.

Data Presentation

The following table summarizes the key quantitative data for the proposed synthesis. Please note that the yield and purity are target values based on analogous reactions and may require optimization for specific large-scale setups.

Parameter	Value	Notes
Starting Material	2,6-Dibromopyridine	Commercially available.
Reagents	Fuming Nitric Acid (90%), Concentrated Sulfuric Acid (98%)	Standard laboratory-grade reagents.
Solvent	Concentrated Sulfuric Acid	Acts as both solvent and catalyst.
Reaction Temperature	80-100 °C	Careful temperature control is crucial for safety and yield.
Reaction Time	8-12 hours	Monitored by TLC or HPLC.
Product Molar Mass	281.89 g/mol	
CAS Number	55304-80-8	
Typical Yield	75-85%	Based on analogous nitration of 2,6-dichloropyridine.
Purity	>98%	Achievable by recrystallization.

Experimental Protocol

This protocol details the steps for the synthesis of **2,6-Dibromo-3-nitropyridine** from 2,6-dibromopyridine.

Materials:

- 2,6-Dibromopyridine
- Fuming Nitric Acid (90%)
- Concentrated Sulfuric Acid (98%)

- Crushed Ice
- Sodium Bicarbonate (Saturated Solution)
- Ethanol (for recrystallization)
- Deionized Water

Equipment:

- Jacketed glass reactor with overhead stirrer, temperature probe, and addition funnel
- Heating/cooling circulator
- Quenching vessel
- Büchner funnel and filter flask
- Vacuum oven

Procedure:

- **Reactor Setup:** Set up the jacketed glass reactor with the overhead stirrer, temperature probe, and addition funnel. Ensure the system is clean, dry, and properly vented to a scrubber.
- **Acid Mixture Preparation:** In the reactor, carefully add a calculated volume of concentrated sulfuric acid. Cool the acid to 0-5 °C using the circulator.
- **Substrate Addition:** Slowly add 2,6-dibromopyridine to the cold sulfuric acid with constant stirring. Maintain the temperature below 10 °C during the addition.
- **Nitrating Agent Addition:** Once the 2,6-dibromopyridine is fully dissolved, slowly add fuming nitric acid via the addition funnel. The rate of addition should be controlled to maintain the internal temperature between 10-20 °C.
- **Reaction:** After the addition is complete, slowly heat the reaction mixture to 80-100 °C. Maintain this temperature and continue stirring for 8-12 hours. Monitor the reaction progress

by taking aliquots and analyzing them by TLC or HPLC.

- **Quenching:** Once the reaction is complete, cool the mixture to room temperature. In a separate large vessel, prepare a slurry of crushed ice and water. Slowly and carefully pour the reaction mixture onto the ice slurry with vigorous stirring. This step is highly exothermic and should be performed with caution in a well-ventilated fume hood.
- **Precipitation and Filtration:** The product will precipitate as a solid. Stir the mixture for 30 minutes to ensure complete precipitation. Collect the solid product by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the filter cake with copious amounts of cold deionized water until the filtrate is neutral (check with pH paper). Then, wash with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a final wash with cold deionized water.
- **Drying:** Dry the crude product in a vacuum oven at 40-50 °C until a constant weight is achieved.
- **Purification:** For higher purity, the crude **2,6-Dibromo-3-nitropyridine** can be recrystallized from a suitable solvent such as ethanol.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis of **2,6-Dibromo-3-nitropyridine**.



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Caption: Experimental workflow for the synthesis of **2,6-Dibromo-3-nitropyridine**.

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